

thermodynamic stability and properties of cupric bromide

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Compound of Interest

Compound Name: Cupric bromide

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An In-depth Technical Guide to the Thermodynamic Stability and Properties of **Cupric Bromide**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cupric bromide (CuBr_2), an inorganic compound with the chemical formula CuBr_2 , is a subject of significant interest in various fields of chemical research and industrial application. It serves as a key reagent in organic synthesis, particularly as a brominating agent and a catalyst.^{[1][2][3]} Its utility also extends to photographic processing as an intensifier and in the construction of copper vapor lasers used in dermatological treatments.^{[1][2][3]} A thorough understanding of its thermodynamic stability and physicochemical properties is paramount for its effective and safe utilization in these applications. This guide provides a comprehensive overview of the core thermodynamic and physical characteristics of **cupric bromide**, detailed experimental protocols for its characterization, and a discussion of its stability and reactivity.

Thermodynamic Properties

The thermodynamic stability of **cupric bromide** is a critical factor in its handling, storage, and application. Key thermodynamic parameters have been determined through various experimental techniques. Upon heating, **cupric bromide** is known to undergo thermal decomposition, releasing bromine gas to form cuprous bromide (CuBr).^{[2][3]} Studies have investigated this decomposition at temperatures around 220°C .^[4]

Table 1: Thermodynamic Data for **Cupric Bromide**

Property	Value	Reference(s)
Melting Point	498 °C (771 K)	[1] [5] [6] [7] [8] [9] [10]
Boiling Point	900 °C (1173 K)	[1] [6] [7] [8]
Standard Molar Enthalpy of Formation ($\Delta_f H^\circ$)	-143 kJ/mol	[11]
-141.8 kJ/mol	[12] [13] [14]	
-33.10 \pm 0.4 kcal/mol (~ -138.5 kJ/mol)	[15]	
Standard Molar Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	-131.1 kJ/mol	[11]
Standard Molar Entropy (S°)	146 J/(mol·K)	[11]

Physicochemical Properties

Cupric bromide is a black or grayish-black crystalline solid.[\[3\]](#)[\[10\]](#)[\[16\]](#) It is known to be deliquescent, readily absorbing moisture from the air.[\[2\]](#)[\[3\]](#)[\[16\]](#)

Table 2: Physicochemical Properties of **Cupric Bromide**

Property	Value	Reference(s)
Appearance	Black, almost black, or grayish-black crystalline powder.	[3][8][10][16]
Molecular Weight	223.35 g/mol	[8]
Density	4.71 - 4.77 g/cm ³ at 20-25 °C	[5][7][8][11][17][18]
Crystal Structure	Monoclinic, Space Group: C2/m	[1][2]
Lattice Constants	a = 714 pm, b = 346 pm, c = 718 pm, β = 121° 15'	[1]
Solubility	Water: Very soluble (55.7 g/100 mL at 20 °C).[1][17] Solubility increases with temperature (107.5 g/100g at 0°C, 126.8 g/100g at 20°C). [11] Other Solvents: Soluble in alcohol, acetone, ammonia, and pyridine.[1][2][3][11] Insoluble in benzene, ether, and sulfuric acid.[1][3][11]	[1][2][3][11][17]
Reactivity	Incompatible with alkali metals and moisture.[5] Reacts violently with potassium.[5] Used as a brominating agent in organic synthesis, for example, in the formation of alpha-bromo ketones.[1]	[1][5]

Experimental Protocols

Characterization of the thermodynamic and structural properties of **cupric bromide** involves several key analytical techniques.

Synthesis of Cupric Bromide

A common laboratory-scale synthesis of **cupric bromide** involves the reaction of copper(II) oxide with hydrobromic acid.[\[1\]](#)[\[3\]](#)

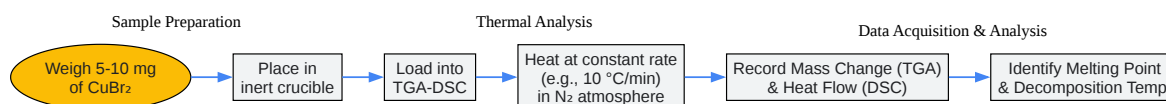
Equation: $\text{CuO(s)} + 2\text{HBr(aq)} \rightarrow \text{CuBr}_2\text{(aq)} + \text{H}_2\text{O(l)}$

The anhydrous form can be obtained by concentrating the resulting solution and removing the water, for instance, by vacuum evaporation over a desiccant like sulfuric acid.[\[3\]](#)[\[15\]](#)

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)

TGA and DSC are essential thermal analysis techniques to determine the decomposition temperature and phase transition enthalpies of **cupric bromide**.

- Objective: To determine the thermal stability, decomposition temperature, and melting point of CuBr_2 .
- Instrumentation: A simultaneous TGA-DSC instrument.
- Methodology:
 - A small, precisely weighed sample of anhydrous CuBr_2 (typically 5-10 mg) is placed in an inert crucible (e.g., alumina or platinum).
 - The crucible is placed in the TGA-DSC furnace.
 - The sample is heated at a constant rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen or argon) to prevent oxidation.
 - The TGA measures the change in mass as a function of temperature, while the DSC measures the heat flow to or from the sample.
 - A sharp mass loss in the TGA curve indicates decomposition. The onset temperature of this mass loss is taken as the decomposition temperature.
 - An endothermic peak in the DSC curve corresponding to the melting point (498 °C) will be observed. Another endothermic event will correspond to the decomposition.



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TGA-DSC Experimental Workflow for CuBr₂.

X-Ray Diffraction (XRD)

XRD is the definitive method for confirming the crystal structure and phase purity of **cupric bromide**.

- Objective: To verify the monoclinic crystal structure of CuBr₂ and identify any impurities.
- Instrumentation: A powder X-ray diffractometer with a Cu K α radiation source.
- Methodology:
 - A finely ground powder sample of anhydrous CuBr₂ is prepared.
 - The powder is mounted onto a sample holder.
 - The sample is irradiated with monochromatic X-rays over a range of 2 θ angles (e.g., 10-90°).
 - The detector records the intensity of the diffracted X-rays at each angle.
 - The resulting diffraction pattern (a plot of intensity vs. 2 θ) is compared to a reference pattern from a crystallographic database (e.g., the International Centre for Diffraction Data) to confirm the identity and crystal structure of the compound.^{[19][20]}

Stability and Reactivity

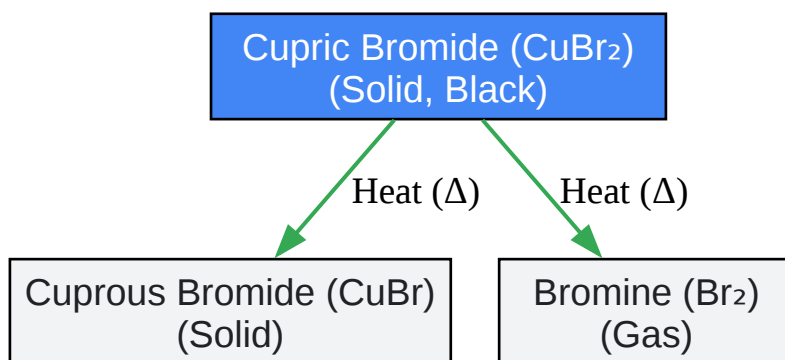
Cupric bromide's stability is influenced by temperature, moisture, and the presence of other chemical agents.

Thermal Decomposition

As previously noted, CuBr_2 decomposes upon heating to form cuprous bromide (CuBr) and bromine gas. This redox reaction is a key aspect of its high-temperature chemistry.

Equation: $2\text{CuBr}_2(\text{s}) \rightarrow 2\text{CuBr}(\text{s}) + \text{Br}_2(\text{g})$

This decomposition is relevant in applications like copper vapor lasers, where the vapor is formed in-situ.[1][3]



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Thermal Decomposition of **Cupric Bromide**.

Reactivity with Other Substances

Cupric bromide is a versatile reagent. It is hygroscopic and should be stored in a dry environment.[2][3][7] Its reactivity with alkali metals, particularly potassium, is violent.[5] In organic chemistry, its ability to act as a source of bromine is leveraged in various transformations. For instance, it is used for the α -bromination of ketones.[1]

Safety Considerations

Cupric bromide is harmful if swallowed and can cause irritation to the skin, eyes, and respiratory tract.[1] It is reported to affect the central nervous system, brain, liver, and kidneys upon significant exposure.[1] Appropriate personal protective equipment, including gloves and

safety glasses, should be worn when handling this compound. All work should be conducted in a well-ventilated area or a fume hood.

Conclusion

Cupric bromide is a compound with well-defined, albeit somewhat variable in literature, thermodynamic and physicochemical properties. Its thermal instability at elevated temperatures, leading to the formation of cuprous bromide, is a key characteristic. The methodologies of TGA, DSC, and XRD are crucial for the comprehensive characterization of its stability and structure. A thorough understanding of these properties is essential for researchers and professionals in chemistry and materials science to ensure its safe and effective application.

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